

# TNO155 stability and storage conditions for long-term experiments.

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## Compound of Interest

Compound Name: TNO211  
Cat. No.: B12388713

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## TNO155 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of TNO155 for long-term experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for solid TNO155?

A1: For long-term storage, solid TNO155 should be stored at -20°C in a tightly sealed container, protected from light and moisture.<sup>[1][2]</sup> Chemical suppliers indicate that the solid compound is stable for at least three to four years under these conditions.<sup>[1][3]</sup>

Q2: How should I prepare and store stock solutions of TNO155?

A2: TNO155 is soluble in DMSO.<sup>[1][4]</sup> To prepare a stock solution, dissolve the solid compound in fresh, anhydrous DMSO.<sup>[3]</sup> For long-term storage of stock solutions, it is recommended to aliquot the solution into single-use vials to avoid repeated freeze-thaw cycles and store them at

-80°C.[3] Under these conditions, the stock solution is stable for up to one year.[3] For shorter-term storage, aliquots can be kept at -20°C for up to one month.[3]

Q3: Can I store TNO155 solutions at 4°C or room temperature?

A3: It is not recommended to store TNO155 solutions at 4°C or room temperature for extended periods. For short-term use within a single day, solutions can be kept at 4°C. However, for any longer duration, freezing is recommended to maintain the integrity of the compound.[2]

Q4: What is the stability of TNO155 in aqueous solutions?

A4: While specific data on the long-term stability of TNO155 in aqueous solutions is limited, it is general practice to prepare aqueous dilutions from a DMSO stock solution immediately before use. The stability of compounds in aqueous buffers can be pH-dependent and is generally much lower than in anhydrous DMSO.

Q5: How should TNO155 be handled during shipping?

A5: TNO155 is typically shipped at ambient temperature as a non-hazardous chemical.[2] Suppliers state that the compound is stable enough for a few weeks during ordinary shipping and time spent in customs.[2]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Degradation of TNO155 due to improper storage.	Ensure the solid compound and stock solutions are stored at the recommended temperatures and protected from light and moisture. Aliquot stock solutions to minimize freeze-thaw cycles. Prepare fresh dilutions for each experiment.
Precipitation in stock solution	The solubility limit has been exceeded or the solvent has absorbed moisture.	Warm the solution gently (e.g., at 37°C) and sonicate to redissolve the compound.[4] Use fresh, anhydrous DMSO for preparing stock solutions. [3]
Difficulty dissolving solid TNO155	The compound may have formed aggregates.	Vortex or sonicate the vial to ensure the compound is fully dissolved.[5] For hydrophobic compounds, using a minimal amount of DMSO to first solubilize before adding aqueous buffer can be effective.[5]

## Stability and Storage Conditions

The following tables summarize the available data on the stability and storage of TNO155.

Table 1: Storage Conditions for Solid TNO155

Storage Temperature	Duration	Supplier Recommendation
-20°C	≥ 4 years	Cayman Chemical[1]
-20°C	3 years	Selleck Chemicals[3]
0 - 4°C	Short term (days to weeks)	MedKoo Biosciences[2]
-20°C	Long term (months to years)	MedKoo Biosciences[2]

Table 2: Storage Conditions for TNO155 Stock Solutions (in DMSO)

Storage Temperature	Duration	Supplier Recommendation
-80°C	1 year	Selleck Chemicals[3]
-20°C	1 month	Selleck Chemicals[3]
-20°C	Long term (months)	MedKoo Biosciences[2]
0 - 4°C	Short term (days to weeks)	MedKoo Biosciences[2]

## Experimental Protocols

### Protocol 1: Preparation of TNO155 Stock Solution

- Allow the vial of solid TNO155 to equilibrate to room temperature before opening to prevent moisture condensation.
- Add a precise volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex or sonicate the vial until the solid is completely dissolved.
- Aliquot the stock solution into single-use, light-protected vials.
- Store the aliquots at -80°C for long-term storage or -20°C for short-term storage.

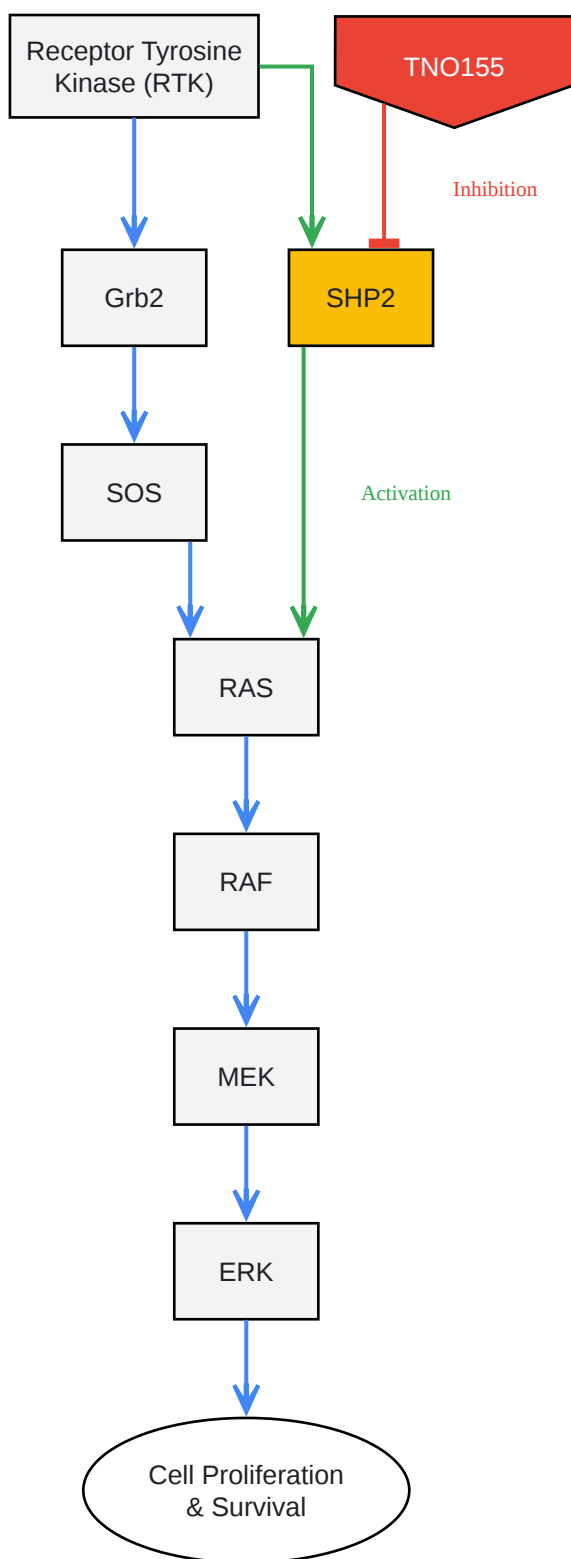
### Protocol 2: General Long-Term Stability Assessment (Example)

Note: This is a general protocol as a specific, validated stability-indicating assay for TNO155 is not publicly available.

- Prepare a stock solution of TNO155 in anhydrous DMSO at a known concentration.
- Divide the stock solution into multiple aliquots in amber vials.
- Store the aliquots under different conditions:
  - -80°C (control)
  - -20°C
  - 4°C
  - Room temperature (with and without light exposure)
- At specified time points (e.g., 1, 3, 6, 12 months), retrieve one aliquot from each storage condition.
- Analyze the concentration and purity of TNO155 in each aliquot using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Compare the results to the initial concentration and purity to determine the percentage of degradation.

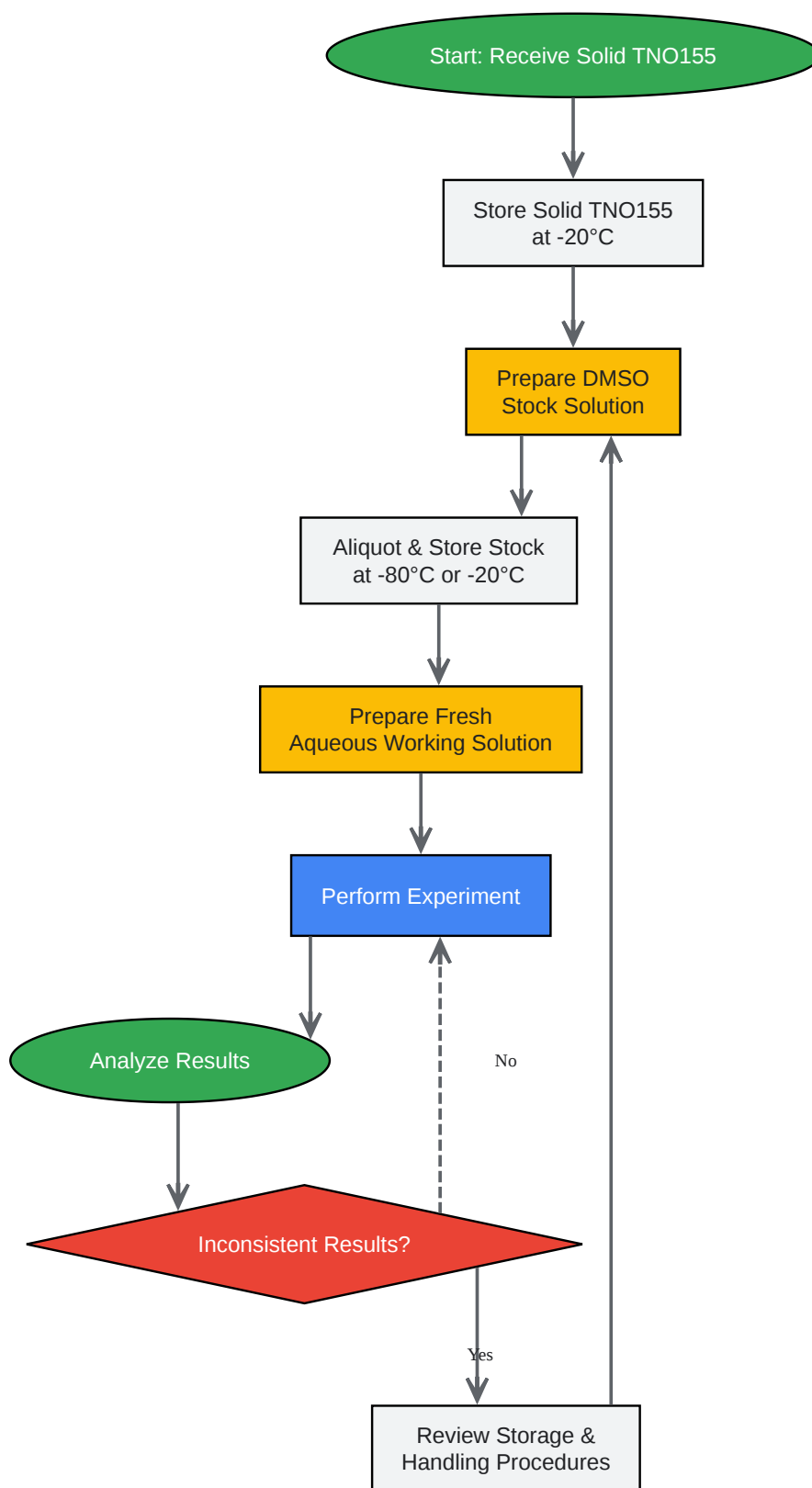
## Signaling Pathway and Experimental Workflow

TNO155 is an allosteric inhibitor of SHP2 (Src homology 2 domain-containing protein tyrosine phosphatase 2). SHP2 is a key signaling node downstream of multiple receptor tyrosine kinases (RTKs) and plays a crucial role in activating the RAS/MAPK signaling pathway, which is involved in cell proliferation, differentiation, and survival.



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SHP2 Signaling Pathway and TNO155 Inhibition.



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Recommended Experimental Workflow for TNO155.

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## References

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